

1-Ethynylcyclohexanol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexynylcyclohexanol*

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An In-depth Technical Guide to 1-Ethynylcyclohexanol: Chemical Properties and Structure

Introduction

1-Ethynylcyclohexanol, also known as (1-Hydroxycyclohexyl)ethyne, is a tertiary alcohol containing both a hydroxyl group and a terminal alkyne unit.^[1] This unique combination of functional groups imparts excellent chemical reactivity, making it a valuable building block and intermediate in organic synthesis.^{[1][2]} Its applications are widespread, ranging from the production of pharmaceuticals and pesticides to its use as a stabilizer, corrosion inhibitor, and dispersant in the fine chemical industry.^{[1][3]} This document provides a comprehensive overview of the chemical properties, structure, and experimental protocols associated with 1-Ethynylcyclohexanol for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1-Ethynylcyclohexanol is a white crystalline solid at low temperatures, transitioning to a colorless to light yellow liquid after melting.^{[4][5]} It is soluble in many common organic solvents and has a water solubility of 10 g/L at 20°C.^{[1][3][5]}

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O	[4][5][6][7]
Molecular Weight	124.18 g/mol	[4][6][7]
Melting Point	30-33 °C	[3][4][5][8]
Boiling Point	180 °C	[3][5][8]
Density	0.967 g/mL at 25 °C	[3][5]
Vapor Pressure	<1 mmHg at 20 °C	[3]
Flash Point	73 °C (163.4 °F) - closed cup	
Refractive Index	1.481 - 1.484	[3]
LogP	1.49 at 25 °C	[3][5]
CAS Registry Number	78-27-3	[4][6][7][8]

Chemical Structure and Reactivity

The structure of 1-Ethynylcyclohexanol features a cyclohexyl ring with a hydroxyl (-OH) group and an ethynyl (-C≡CH) group attached to the same tertiary carbon atom. This arrangement makes it a tertiary propargyl alcohol.

- **Ethynyl Group:** The terminal alkyne is characterized by a high electron density, making it susceptible to reactions with electrophilic reagents.[1] It can undergo addition reactions with halogens and halogenated hydrocarbons.[1][5]
- **Hydroxyl Group:** The tertiary hydroxyl group can participate in reactions typical of alcohols, such as esterification or ether formation when treated with acid anhydrides, acid chlorides, or alkyl halides.[1][5]
- **Reactivity:** The molecule serves as a precursor in various chemical transformations. For instance, it can undergo hydration to form 1-acetylcyclohexanol.[9] It is also used in polymerization reactions catalyzed by transition metals and can react with transition metal hydrides to form vinyl derivatives.[3] Its functional groups are suitable for click chemistry applications, a vital tool in drug development and materials science.[2][10]

Spectroscopic Information

The structure of 1-Ethynylcyclohexanol has been confirmed by various spectroscopic methods.

- Infrared (IR) Spectroscopy: IR spectra are available and would typically show characteristic absorption bands for the O-H stretch of the alcohol, the $\equiv\text{C-H}$ stretch of the terminal alkyne, and the $\text{C}\equiv\text{C}$ triple bond stretch.[\[4\]](#)[\[6\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data have been recorded for this compound.[\[4\]](#)[\[11\]](#) These spectra provide detailed information about the hydrogen and carbon environments within the molecule, confirming the presence of the cyclohexyl, hydroxyl, and ethynyl protons and carbons.
- Mass Spectrometry (MS): Mass spectrometry data, particularly from electron ionization (EI), is available and helps to confirm the molecular weight and fragmentation pattern of the compound.[\[4\]](#)[\[6\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocols

Synthesis of 1-Ethynylcyclohexanol

Several methods exist for the synthesis of 1-Ethynylcyclohexanol. A common and efficient laboratory-scale method involves the ethynylation of cyclohexanone.[\[14\]](#)

Method 1: Ethynylation using n-Butyllithium and Trimethylsilylacetylene[\[1\]](#)

This procedure involves the reaction of a protected alkyne with cyclohexanone, followed by deprotection.

- Reaction Setup: Dissolve trimethylsilylacetylene (3.23 g) in 30 mL of anhydrous tetrahydrofuran (THF) in a dry reactor under an inert atmosphere (e.g., argon) and cool the solution to $-78\text{ }^{\circ}\text{C}$.
- Lithiation: Slowly add n-butyllithium (14 mL of a 2.5 M solution in hexane, 36 mmol) dropwise to the solution. Stir the resulting mixture at $-78\text{ }^{\circ}\text{C}$ for 30 minutes.
- Addition of Ketone: Slowly add cyclohexanone (30 mmol) to the reaction mixture.

- **Warming and Reaction:** Allow the reaction solution to slowly warm to room temperature and continue stirring for 5 hours.
- **Quenching and Extraction:** Quench the reaction with a saturated aqueous solution of ammonium chloride (NH_4Cl). Extract the aqueous layer three times with diethyl ether (3 x 30 mL).
- **Washing and Drying:** Combine the organic extracts and wash them with brine and water. Dry the organic phase over anhydrous magnesium sulfate (MgSO_4).
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure. Purify the resulting residue by silica gel column chromatography to yield the target product.

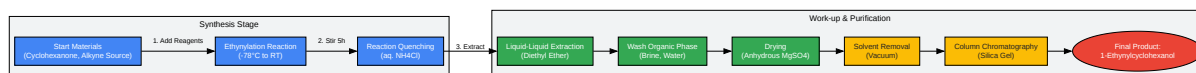
Method 2: Ethynylation using Sodium Acetylide^[14]

This is a more traditional approach.

- **Preparation of Sodium Acetylide:** In a flask equipped for handling liquid ammonia, sodium metal is dissolved to form a blue solution. Acetylene gas is then bubbled through the solution to form a suspension of sodium acetylide.
- **Reaction with Cyclohexanone:** Cyclohexanone is added to the sodium acetylide suspension in liquid ammonia.
- **Work-up:** After the reaction is complete, the ammonia is allowed to evaporate. The reaction mixture is then treated with an acidic work-up to protonate the resulting alkoxide and yield 1-Ethynylcyclohexanol.

Workflow for Synthesis and Purification

The general laboratory workflow for the synthesis and purification of 1-Ethynylcyclohexanol can be visualized as follows.



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Figure 1: General workflow for the synthesis and purification of 1-Ethynylcyclohexanol.

Safety and Handling

1-Ethynylcyclohexanol is classified as harmful if swallowed and toxic in contact with skin.[4][5] It is also known to cause serious eye irritation and skin irritation.[4][15] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated area or under a chemical fume hood.[15][16] The compound is combustible and should be stored away from heat, open flames, and incompatible substances such as strong acids, strong oxidizing agents, and finely powdered metals.[15][16]

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- To cite this document: BenchChem. [1-Ethynylcyclohexanol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100555#1-ethynylcyclohexanol-chemical-properties-and-structure]

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